

Proper Disposal Procedures for WRG-28

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Compound of Interest

Compound Name: WRG-28

Cat. No.: B10818722

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This document provides comprehensive guidance on the proper disposal of **WRG-28**, a selective, allosteric discoidin domain receptor 2 (DDR2) inhibitor.^{[1][2][3]} Adherence to these procedures is essential for maintaining laboratory safety and ensuring environmental compliance.

Disclaimer: This guide is for informational purposes for research professionals. Always consult your institution's Environmental Health and Safety (EHS) office for specific local regulations and requirements.

Hazard Assessment

According to its Safety Data Sheet (SDS), **WRG-28** is not classified as a hazardous substance or mixture.^[4] However, as with all laboratory chemicals, it should be handled with care, utilizing appropriate personal protective equipment (PPE).^{[4][5]}

Chemical and Safety Data

The following table summarizes key quantitative data for **WRG-28**.

Property	Value	Source
Chemical Formula	C21H18N2O5S	[1][4]
Molecular Weight	410.44 g/mol	[1][4]
CAS Number	1913291-02-7	[2][4]
Hazard Classification	Not a hazardous substance or mixture	[4]
Solubility	Soluble in DMSO (e.g., 15 mg/mL)	[1]
Storage (Powder)	-20°C for 3 years	[1]
Storage (In Solvent)	-80°C for 1 year	[1]

Step-by-Step Disposal Protocol

The primary disposal method for **WRG-28** is collection as non-hazardous solid or liquid chemical waste. Do not dispose of this compound down the drain or in regular trash without explicit approval from your local EHS department.[5][6]

Protocol for Unused or Expired Solid **WRG-28**:

- Preparation: Ensure all personal protective equipment (PPE), including a lab coat, safety glasses, and chemical-resistant gloves, is worn.[4]
- Containment: Place the solid **WRG-28** powder into a designated, sealable waste container. This container must be compatible with the chemical and clearly labeled.
- Labeling: Affix a label to the container that includes:
 - The full chemical name: "**WRG-28**"
 - The words "Non-Hazardous Chemical Waste for Disposal" (or as required by your institution).
 - The quantity of the waste.

- Storage: Store the sealed waste container in a designated satellite accumulation area, away from incompatible materials, until collection.[7][8]
- Pickup: Arrange for waste collection through your institution's EHS office.

Protocol for Solutions Containing **WRG-28** (e.g., in DMSO):

- Segregation: Collect liquid waste containing **WRG-28** in a dedicated, leak-proof container. Do not mix with other waste streams unless permitted by your EHS office.[9]
- Containment: Use a container compatible with the solvent (e.g., a polyethylene container for DMSO). Ensure the container has a secure screw-top cap and is kept closed except when adding waste.[6][7]
- Labeling: Label the liquid waste container with:
 - The full chemical name: "**WRG-28**"
 - The solvent used (e.g., "in DMSO") and its approximate concentration.
 - The words "Non-Hazardous Chemical Waste for Disposal".
- Storage: Store the liquid waste container in secondary containment (such as a spill tray) to prevent leaks.[6][10]
- Pickup: Schedule a waste pickup with your EHS office.

Protocol for Empty **WRG-28** Containers:

- Decontamination: Thoroughly empty the container of any residual powder.[6]
- Rinsing: The first rinse of the container with a suitable solvent (e.g., ethanol or the solvent used for your experiments) should be collected and disposed of as chemical waste.[6] Subsequent rinses may be permissible for drain disposal, but confirm with your EHS guidelines.
- Disposal: After rinsing and air-drying, obliterate or remove the original label.[6] Dispose of the container as solid waste (e.g., in designated glass disposal boxes).[6]

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **WRG-28** waste.



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Caption: Workflow for the proper segregation and disposal of **WRG-28**.

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